

Standard Operating Procedures for Indoor Residual Spraying with Fendona®

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Compound of Interest

Compound Name: Fendona

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed standard operating procedures (SOPs) for the indoor residual spraying (IRS) of **Fendona®**, a high-performance insecticide containing the active ingredient alpha-cypermethrin. **Fendona®** is recognized for its rapid knockdown and long-lasting residual control of a broad spectrum of public health pests, including mosquitoes that vector malaria.[1] [2] These protocols are intended for use in research, scientific, and drug development settings to ensure safe and effective application for vector control studies.

1.0 Objective

To define the standardized procedures for the preparation and application of **Fendona®** for indoor residual spraying to achieve consistent and effective vector control, while ensuring the safety of operators, residents, and the environment.

2.0 Scope

This SOP applies to all personnel involved in the planning, execution, and evaluation of indoor residual spraying activities using **Fendona®** products (e.g., **Fendona®** 6 SC, **Fendona®** 60 SC).

3.0 Responsibilities

- **Project Lead/Principal Investigator:** Responsible for ensuring that all personnel are trained on this SOP, have access to the necessary personal protective equipment (PPE), and that the spraying is conducted in compliance with all relevant safety and environmental regulations.
- **Spray Technicians/Operators:** Responsible for the correct preparation and application of the insecticide according to this SOP and for adhering to all safety guidelines.

4.0 Materials and Equipment

- **Fendona®** insecticide (specific formulation to be recorded)
- Clean water
- Personal Protective Equipment (PPE):
 - Coveralls or long-sleeved shirt and long pants[3]
 - Chemical-resistant gloves[3][4]
 - Facemask or respirator[5]
 - Protective eyewear (goggles or face shield)
 - Closed-toe shoes or boots[4]
- Manual or power sprayer (e.g., compression sprayer) equipped to produce a coarse, low-pressure spray[6][7]
- Measuring cylinders or calibrated dosing equipment[7]
- Mixing bucket or container
- Stirring rod
- Soap and water for decontamination
- Spill kit

5.0 Experimental Protocols

5.1 Pre-Spraying Procedures

- Site Assessment and Preparation:
 - Obtain informed consent from the head of the household or facility manager before entering the premises.
 - Advise residents to remove or cover all food, water, cooking utensils, and personal belongings.[3][8] Mattresses and bedding should be removed or completely covered.[7]
 - Cover or remove any fish tanks or bird cages.[3]
 - Move furniture to the center of the room to allow access to walls and other sprayable surfaces.
 - Ensure adequate ventilation in the area to be sprayed.
- Equipment Calibration:
 - Calibrate the sprayer to ensure a consistent and accurate application rate. The target is a coarse spray, not a mist, applied at a low pressure (not exceeding 2 Bar).[6]

5.2 Insecticide Preparation and Mixing

- Calculation of Required Insecticide:
 - Determine the total surface area to be sprayed (in square meters).
 - Calculate the total volume of spray suspension required based on the application rate (e.g., 1 liter of diluted product per 20 m²).[6]
 - Use the recommended dosage of **Fendona**® concentrate for the target pest and surface type (refer to Table 1).
- Mixing Procedure:

- Fill the spray tank halfway with clean water.[9]
- Shake the **Fendona**® container well before use.[3]
- Measure the required amount of **Fendona**® concentrate using a calibrated measuring device.[9]
- Pre-mix the measured concentrate with a small amount of water in a separate container to create a slurry.[9]
- Add the slurry to the spray tank.[9]
- Fill the spray tank with the remaining water to the final required volume.[9]
- Agitate the mixture thoroughly to ensure it is well-mixed. If there is a delay in application, re-agitate the suspension before use.[6]

5.3 Application Procedure

- Apply the insecticide suspension as a coarse, low-pressure spray to the target surfaces.[5][6]
- Spray surfaces where insects are known to rest or crawl, paying special attention to cracks, crevices, and potential hiding places.[6][7]
- For walls, spray from the top down to the point of run-off.
- Maintain a consistent spraying distance and speed to ensure uniform coverage.
- The application should be made to just before the point of run-off.[6][9]

5.4 Post-Spraying Procedures

- Re-entry Interval:
 - Do not allow humans or animals to enter the treated area until the spray has completely dried.[6][7] A minimum re-entry period of 2 hours is recommended.[6]
- Decontamination and Storage:

- Thoroughly clean all spraying equipment with water and detergent.
- Triple rinse the empty **Fendona®** container, adding the rinsate to the spray tank.[9]
- Dispose of empty containers and any unused insecticide in accordance with local regulations.[4]
- Store unused **Fendona®** in its original, closed container in a cool, well-ventilated area, away from direct sunlight, food, and animal feed.[3][4]
- Wash all PPE thoroughly with soap and water after each use.[3] Store work clothing separately.[4]

6.0 Data Presentation

Table 1: **Fendona®** 60 SC Application Rates and Mixing Guide

Target Pest(s)	Fendona® 60 SC per 5L Water	Application Rate of Diluted Spray	Surface Type	Expected Residual Control
Mosquitoes (Malaria Vectors)	80 ml	50 ml / m ²	Coarse surfaces (e.g., clay, brick)	Several months
Mosquitoes (Malaria Vectors)	80 ml	25 ml / m ²	Smooth surfaces (e.g., glass, wood)	Several months
Cockroaches, Houseflies	25-50 ml	1 L / 20 m ²	General surfaces	4-6 weeks at lower dose; longer at higher dose[6]

Note: The higher dosage rate is recommended for severe infestations or for longer-lasting control.[6][9]

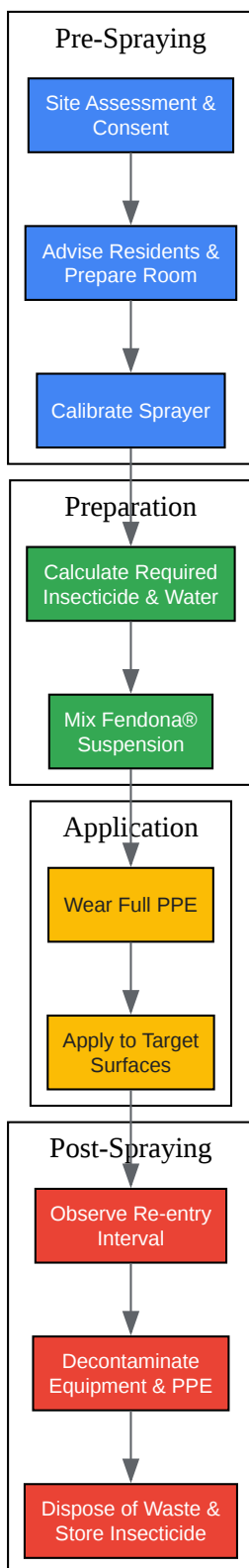
Table 2: **Fendona®** 6 SC Application Rates for Cockroaches

Infestation Level / Hygiene Condition	Active Ingredient (a.i.) per m ²	Application Frequency
Low infestation / High hygiene	15 mg a.i./m ²	Up to 4 applications per year
High infestation / Low hygiene	30 mg a.i./m ²	Up to 4 applications per year

Source:[7]

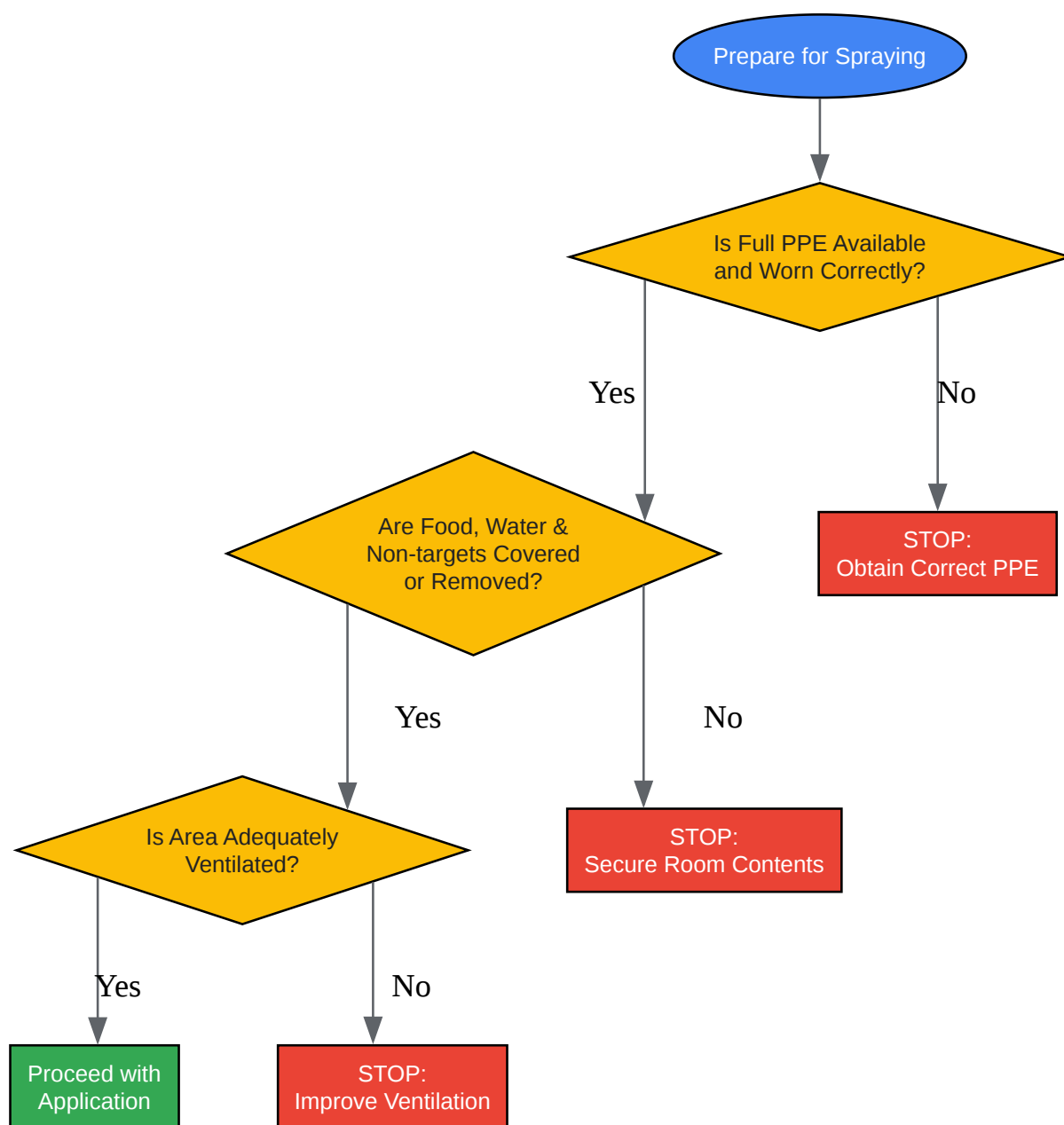
7.0 Visualization of Experimental Workflow and Signaling Pathways

Below are diagrams illustrating the key workflows and logical relationships in the standard operating procedure for indoor residual spraying with **Fendona®**.



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Caption: Workflow for Indoor Residual Spraying (IRS) with **Fendona®**.



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Caption: Safety Decision Tree for Pre-Application Checks.

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